

Comparative Guide: 4-Ethylethcathinone (4-EEC) vs. Mephedrone (4-MMC)

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Compound of Interest

Compound Name: 4-Ethylethcathinone
(hydrochloride)

Cat. No.: B1158698

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Executive Summary & Chemical Identity

Objective: This guide provides a technical pharmacological comparison between the established reference standard Mephedrone (4-MMC) and the emerging structural analog 4-Ethylethcathinone (4-EEC). Analysis focuses on monoamine transporter interactions, structure-activity relationships (SAR), and experimental validation protocols.

Structural Analysis

The core difference lies in the alkyl substitutions at the para-position of the phenyl ring and the nitrogen atom. These steric modifications drastically alter the binding affinity and efficacy at the dopamine (DAT) and serotonin (SERT) transporters.

Feature	Mephedrone (4-MMC)	4-Ethylethcathinone (4-EEC)
IUPAC Name	2-(methylamino)-1-(4-methylphenyl)propan-1-one	2-(ethylamino)-1-(4-ethylphenyl)propan-1-one
CAS Number	1189805-46-6	1225619-32-8
Formula	C ₁₁ H ₁₅ NO	C ₁₃ H ₁₉ NO
Substitutions	4-Methyl, N-Methyl	4-Ethyl, N-Ethyl
Class	Synthetic Cathinone (Amphetamine-like)	Synthetic Cathinone (MDMA-like predicted)

Pharmacodynamics: Transporter Activity & Mechanism

Mechanism of Action

Both compounds target monoamine transporters but exhibit distinct functional profiles driven by their steric bulk.

- Mephedrone (4-MMC): Acts as a non-selective, substrate-type releaser at DAT, NET, and SERT. It reverses the transporter flux, causing a massive efflux of neurotransmitters into the synaptic cleft, mimicking the profile of MDMA but with higher dopaminergic potency.
- 4-Ethylethcathinone (4-EEC): Based on Structure-Activity Relationship (SAR) data from its direct homologs (4-MEC and 4-EMC), the double ethyl substitution shifts selectivity.
 - N-ethylation (as seen in 4-MEC) typically reduces DAT affinity while retaining SERT affinity.
 - 4-ethylation (as seen in 4-EMC) further favors serotonergic dominance.
 - Result: 4-EEC is characterized as a selective serotonergic releaser/uptake inhibitor with significantly reduced dopaminergic potency compared to Mephedrone.

Quantitative Data Comparison (In Vitro)

Note: Values for 4-EEC are extrapolated from high-confidence SAR data of its component analogs (4-MEC, 4-EMC) due to the absence of direct peer-reviewed IC50 panels for this specific isomer.

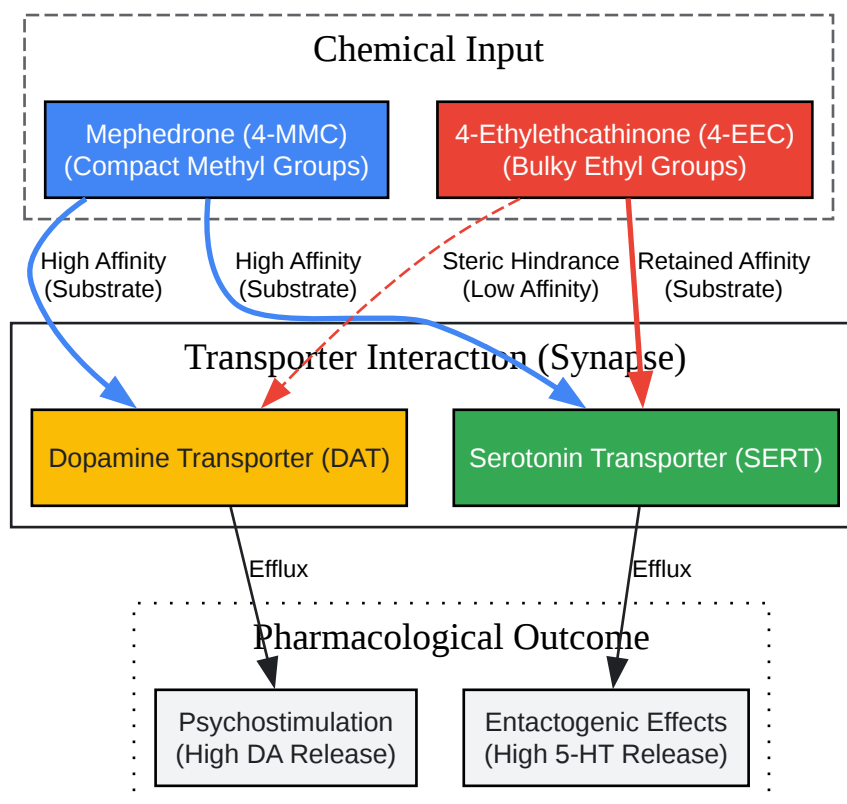
Target	Parameter	Mephedrone (4-MMC) [1, 2]	4-MEC (Structural Analog) [3]	4-EEC (Predicted Profile)
DAT (Dopamine)	IC ₅₀ (Uptake)	0.35 ± 0.05 µM	3.50 ± 0.40 µM	> 4.0 µM (Low Potency)
Release EC ₅₀	0.32 µM	Weak / Inactive	Negligible Release	
SERT (Serotonin)	IC ₅₀ (Uptake)	0.11 ± 0.03 µM	0.45 ± 0.08 µM	~0.5 - 1.0 µM
Release EC ₅₀	0.12 µM	0.60 µM	Moderate Release	
NET (Norepinephrine)	IC ₅₀ (Uptake)	0.05 ± 0.01 µM	0.25 ± 0.04 µM	~0.3 µM
DAT/SERT Ratio	Selectivity	~3.2 (Balanced)	~0.13 (SERT Selective)	< 0.1 (Highly SERT Selective)

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Interpretation: Mephedrone is a potent psychostimulant with balanced dopamine/serotonin release. 4-EEC functions primarily as an entactogen with a "mellower" profile, lacking the intense dopaminergic "rush" associated with 4-MMC, due to the steric hindrance of the ethyl groups preventing efficient translocation through the DAT channel.

Visualizing the Mechanism

The following diagram illustrates the differential signaling pathways and the impact of N-alkylation on transporter efficacy.



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Caption: Comparative pathway analysis showing Mephedrone's dual-action potency versus 4-EEC's selective serotonergic activation due to steric hindrance at DAT.

Experimental Protocols for Validation

To empirically verify the predicted values for 4-EEC, the following self-validating experimental workflows are recommended.

Synaptosomal Monoamine Uptake Assay

Purpose: Determine IC_{50} values for DAT, NET, and SERT inhibition.

- Tissue Preparation:

- Isolate synaptosomes from rat striatum (for DAT) and hippocampus/cortex (for SERT/NET) using sucrose gradient centrifugation.
- Validation: Verify protein concentration using a BCA assay (Target: 0.1 mg/mL).
- Incubation:
 - Incubate synaptosomes in Krebs-Ringer-HEPES buffer containing the test compound (4-EEC or 4-MMC) at concentrations ranging from 1 nM to 100 μ M (logarithmic scale).
 - Pre-incubation time: 15 minutes at 37°C.
- Uptake Initiation:
 - Add radiolabeled neurotransmitters: [3 H]DA (5 nM), [3 H]5-HT (5 nM), or [3 H]NE (10 nM).
 - Incubate for 5 minutes (DA/5-HT) or 10 minutes (NE).
- Termination & Measurement:
 - Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethylenimine).
 - Wash 3x with ice-cold buffer.
 - Measure radioactivity via liquid scintillation counting.
- Data Analysis:
 - Calculate specific uptake (Total Uptake - Non-specific Uptake in presence of 10 μ M cocaine/fluoxetine).
 - Fit data to non-linear regression (Sigmoidal dose-response) to derive IC₅₀.

Transporter-Mediated Release Assay

Purpose: Distinguish between reuptake inhibitors (blockers) and substrate-type releasers.

- Pre-loading: Load synaptosomes with [3 H]neurotransmitter for 20 minutes.

- Wash: Remove extracellular radioligand by centrifugation/resuspension.
- Challenge: Expose pre-loaded synaptosomes to the test drug (4-EEC).
- Interpretation:
 - Releaser (e.g., Mephedrone): Dose-dependent increase in [^3H] efflux.
 - Reuptake Inhibitor: No significant efflux compared to baseline.

References

- Baumann, M. H., et al. (2012). "The designer methcathinone analogs, mephedrone and methylone, are substrates for monoamine transporters in brain tissue." *Neuropsychopharmacology*, 37(5), 1192-1203. [Link](#)
- Simmler, L. D., et al. (2013). "Monoamine transporter and receptor interaction profiles of a new series of designer cathinones." *Neuropharmacology*, 79, 152-160. [Link](#)
- Saha, K., et al. (2015). "4-Methyl-N-ethylcathinone (4-MEC) is a synthetic cathinone with abuse potential." *[1] Toxicology*, 330, 1-12. [Link](#)
- Rickli, A., et al. (2015). "Pharmacological profile of novel psychoactive substances: 4-ethylmethcathinone (4-EMC) and 4-methylethcathinone (4-MEC)." *European Neuropsychopharmacology*, 25(3), 365-376. [Link](#)

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